

chloromethanesulfonylcyclopropane

fundamental properties

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Compound of Interest

Compound Name: *chloromethanesulfonylcyclopropane*
e
Cat. No.: *B6164038*

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An In-depth Technical Guide on the Core Properties of **Chloromethanesulfonylcyclopropane** and Related Compounds

Disclaimer

The chemical name "**chloromethanesulfonylcyclopropane**" is ambiguous and does not correspond to a standard, well-documented compound in the chemical literature based on the conducted searches. This guide provides information on closely related and structurally similar compounds to offer insights into the potential properties and characteristics of such a molecule. The primary related compounds discussed are Cyclopropanesulfonyl chloride and Chloromethanesulfonyl chloride.

Introduction

Cyclopropane-containing molecules are of significant interest in medicinal chemistry and materials science due to the unique conformational constraints and electronic properties imparted by the three-membered ring.[1][2] The incorporation of a sulfonyl group, particularly a chloromethanesulfonyl group, would be expected to confer a range of chemical reactivities useful in synthetic chemistry and drug development. This document aims to provide a technical overview of the fundamental properties, potential synthetic routes, and safety considerations based on available data for analogous compounds.

Physicochemical Properties

Quantitative data for "**chloromethanesulfonylcyclopropane**" is unavailable. The following table summarizes the known properties of related compounds to provide an estimation of its characteristics.

| Property | Cyclopropanesulfonyl chloride | Chloromethanesulfonyl chloride |
|-------------------|--|--|
| CAS Number | 139631-62-2 | 3518-65-8 |
| Molecular Formula | C ₃ H ₅ ClO ₂ S | CH ₂ Cl ₂ O ₂ S |
| Molecular Weight | 140.59 g/mol | 149.00 g/mol |
| Appearance | Not specified | Not specified |
| Boiling Point | Not available | Not available |
| Melting Point | Not available | Not available |
| Density | Not available | Not available |
| Solubility | Reacts with water[3] | Reacts with water |

Synthesis and Reactivity

Synthesis of the Cyclopropane Ring

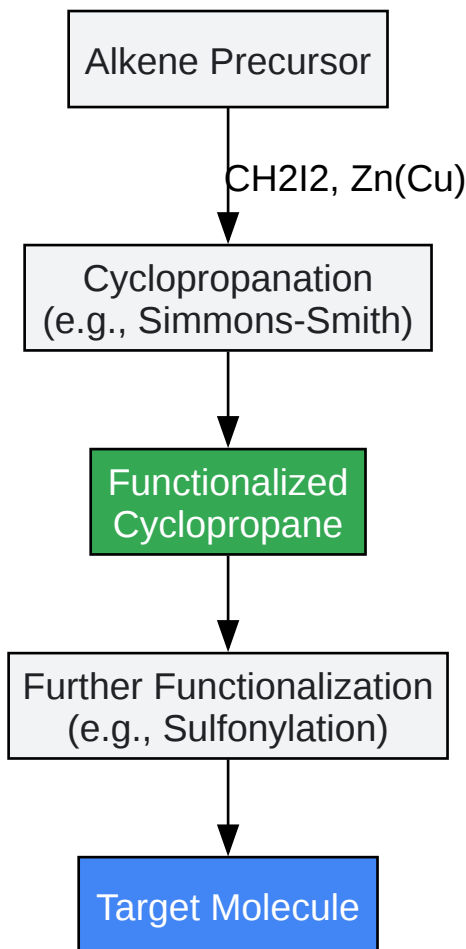
The formation of a cyclopropane ring is a fundamental transformation in organic synthesis. Several methods are well-established, including:

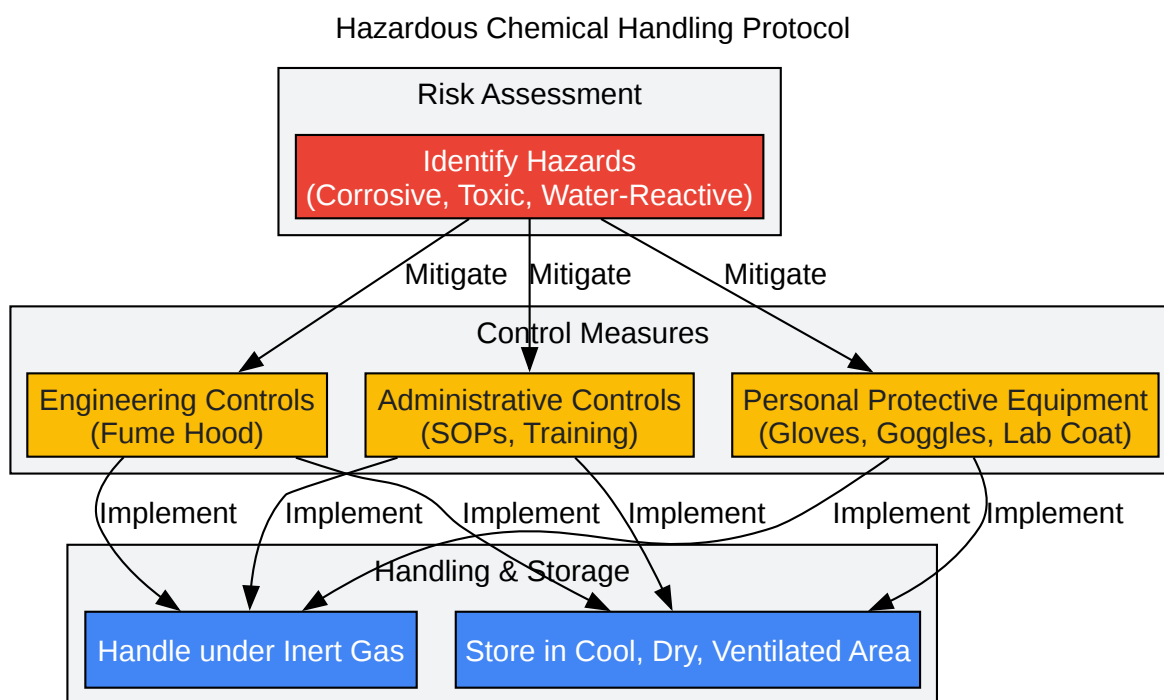
- **Simmons-Smith Reaction:** This reaction involves the use of a carbenoid, typically generated from diiodomethane and a zinc-copper couple, to cyclopropanate an alkene.[1] The reaction is known for its stereospecificity.
- **Wurtz Reaction (Intramolecular):** An intramolecular Wurtz reaction of a 1,3-dihalopropane using sodium metal can produce cyclopropane.[4]
- **Catalytic Methods:** Modern synthetic methods often employ transition metal catalysts, such as palladium or cobalt, to facilitate cross-coupling reactions that form the cyclopropane ring.

[5]

A general workflow for the synthesis of a functionalized cyclopropane derivative is depicted below.

General Synthetic Workflow for Functionalized Cyclopropanes





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